

An In-Depth Technical Guide to 2-Phenylpropionaldehyde Dimethyl Acetal

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Compound of Interest

Compound Name: 2-Phenylpropionaldehyde dimethyl acetal

CAS No.: 90-87-9

Cat. No.: B1582701

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Abstract: This technical guide provides a comprehensive overview of **2-phenylpropionaldehyde dimethyl acetal**, a significant fragrance and flavor compound. It details the molecule's core physicochemical properties, including its molecular weight, synthesis protocols, and methods for analytical verification. This document is intended for researchers, chemists, and professionals in the drug development and fragrance industries, offering expert insights into its synthesis and application, grounded in established scientific principles.

Core Chemical Identity and Physicochemical Properties

2-Phenylpropionaldehyde dimethyl acetal, also known by synonyms such as hydratropic aldehyde dimethyl acetal and 1,1-dimethoxy-2-phenylpropane, is a synthetic aromatic compound valued for its unique organoleptic properties.^{[1][2]} Its chemical identity and key physical data are fundamental to its application and are summarized below.

A critical starting point for any laboratory work is the accurate calculation of substance quantities, for which the molecular weight is indispensable. The molecular weight of **2-phenylpropionaldehyde dimethyl acetal** is 180.24 g/mol .^{[1][2]} This value is derived from its chemical formula, C₁₁H₁₆O₂.^{[1][3][4]}

Table 1: Core Properties of **2-Phenylpropionaldehyde Dimethyl Acetal**

Property	Value	Source(s)
Molecular Weight	180.24 g/mol	^{[1][2]}
Chemical Formula	C ₁₁ H ₁₆ O ₂	^{[3][4]}
CAS Number	90-87-9	^{[1][2]}
IUPAC Name	1,1-dimethoxypropan-2-ylbenzene	^{[1][4]}
Appearance	Colorless to slightly yellow liquid	^[1]
Density	0.992 g/mL at 25 °C	^{[2][5]}
Boiling Point	100-101 °C at 12 mmHg	^{[2][5]}
Refractive Index	1.492 - 1.497 at 20 °C	^{[1][3]}
Solubility	Insoluble in water; Soluble in ether and alcohol	^{[1][5]}
Odor Profile	Floral, green, leafy, with mushroom and walnut notes	^{[3][5]}

Below is the chemical structure of the molecule, rendered using the DOT language.

Caption: Chemical structure of **2-phenylpropionaldehyde dimethyl acetal**.

Synthesis Protocol and Mechanistic Insight

The synthesis of acetals from aldehydes is a cornerstone of organic chemistry, serving as a protective strategy for the carbonyl group. The formation of **2-phenylpropionaldehyde**

dimethyl acetal is typically achieved through the acid-catalyzed reaction of 2-phenylpropionaldehyde with methanol.^[5]

Causality in Experimental Design: The choice of an acid catalyst (e.g., HCl or p-toluenesulfonic acid) is critical as it protonates the carbonyl oxygen, thereby increasing the electrophilicity of the carbonyl carbon and making it susceptible to nucleophilic attack by methanol. An excess of methanol is used to drive the equilibrium towards the acetal product, in accordance with Le Châtelier's principle. The removal of water, a byproduct of the reaction, is also essential for maximizing the yield.

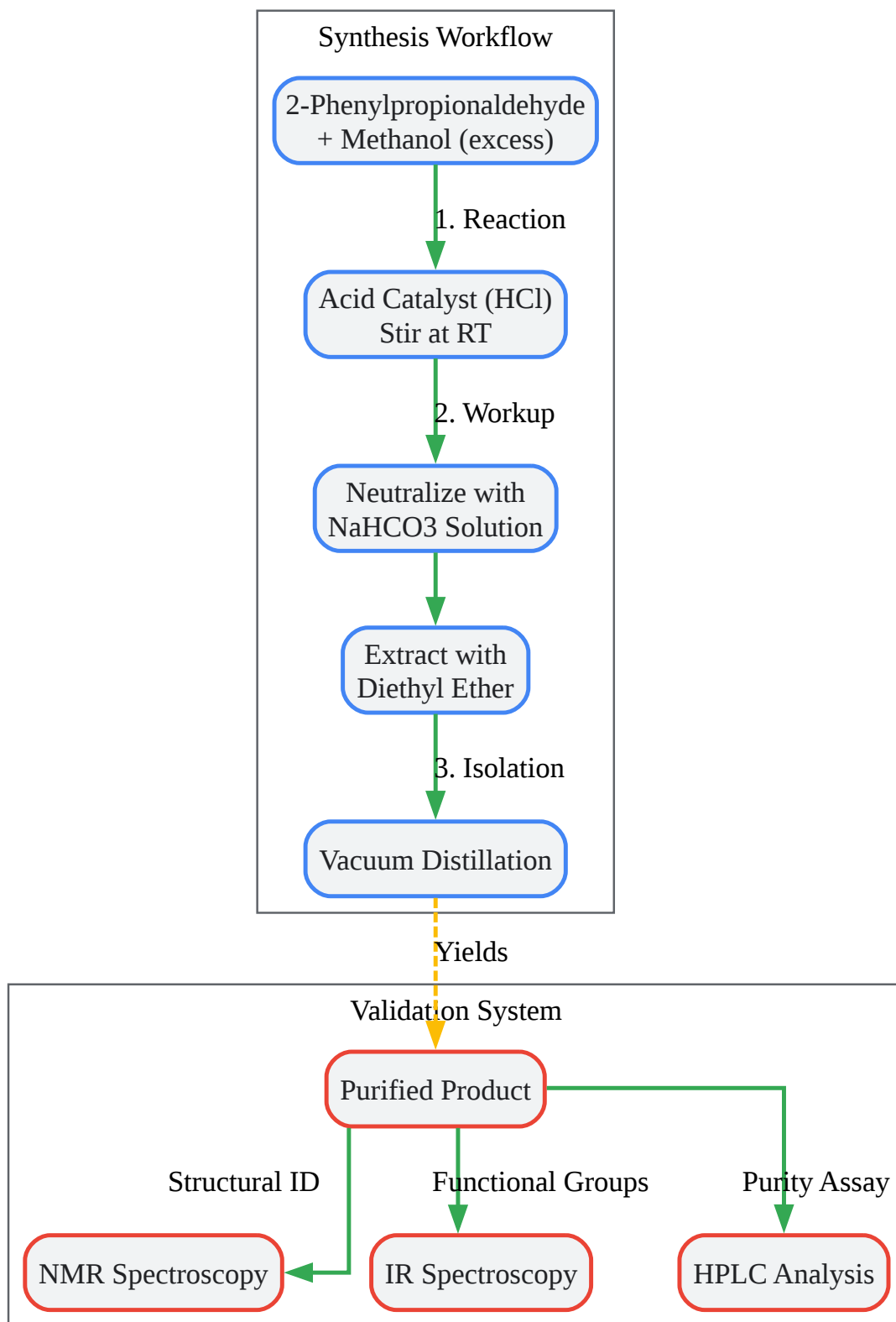
Experimental Protocol: Synthesis

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-phenylpropionaldehyde (1 equivalent) in an excess of dry methanol (5-10 equivalents).
- **Catalysis:** Add a catalytic amount of concentrated hydrochloric acid (HCl) or p-toluenesulfonic acid to the solution.
- **Reaction:** Stir the mixture at room temperature. The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the disappearance of the starting aldehyde.
- **Quenching:** Once the reaction is complete, neutralize the acid catalyst by adding a weak base, such as a saturated sodium bicarbonate solution, until effervescence ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent like diethyl ether.
- **Purification:** Wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by vacuum distillation.

Self-Validation and Characterization

To confirm the identity and purity of the synthesized **2-phenylpropionaldehyde dimethyl acetal**, spectroscopic analysis is employed. Techniques such as Nuclear Magnetic Resonance

(NMR) and Infrared (IR) spectroscopy provide a structural fingerprint of the molecule.[1] High-Performance Liquid Chromatography (HPLC) can also be used to assess purity.[6]



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Caption: Workflow for the synthesis and validation of the target compound.

Applications and Industrial Significance

2-Phenylpropionaldehyde dimethyl acetal is primarily utilized as a fragrance and flavoring agent.[3][4] Its characteristic scent, described as floral and green with nutty undertones, makes it a valuable component in perfumes, cosmetics, and personal care products.[3][4] In the food industry, it is used to impart fruity and spicy notes to various products.[5] The stability of the acetal group compared to the aldehyde makes it a more robust and long-lasting ingredient in different formulations.

Safety and Handling

From a safety perspective, **2-phenylpropionaldehyde dimethyl acetal** is classified as harmful if swallowed.[1] It can also cause skin and eye irritation.[3] Therefore, appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.[2] It is important to work in a well-ventilated area to avoid inhalation.[7] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated this substance and concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[1][8]

Conclusion

This guide has provided a detailed technical overview of **2-phenylpropionaldehyde dimethyl acetal**, starting from its fundamental molecular weight and physicochemical properties. The synthesis has been described with an emphasis on the rationale behind the experimental choices, and a clear workflow for synthesis and validation has been presented. Its applications in the fragrance and flavor industries, along with essential safety protocols, have also been covered. This comprehensive information serves as a valuable resource for scientists and researchers working with this versatile aromatic compound.

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